

Application Notes and Protocols: Dose-Response Studies of Hemopressin (rat) on Food Intake

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Compound of Interest

Compound Name: *Hemopressin(rat)*

Cat. No.: *B561553*

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Introduction

Hemopressin, a nonapeptide derived from the α -chain of hemoglobin, has emerged as a significant modulator of food intake. It acts as a selective inverse agonist for the cannabinoid receptor 1 (CB1), a key component of the endocannabinoid system which plays a crucial role in regulating appetite and energy balance.^{[1][2]} Understanding the dose-dependent effects of Hemopressin on food intake is critical for its potential development as a therapeutic agent for appetite-related disorders. These application notes provide a comprehensive overview of the dose-response relationship of rat Hemopressin on food intake, detailed experimental protocols for its administration, and a summary of its underlying signaling mechanism.

Data Presentation

The following tables summarize the quantitative data from dose-response studies of Hemopressin on food intake in rats, administered both centrally (intracerebroventricularly) and systemically (intraperitoneally).

Table 1: Effect of Intracerebroventricular (ICV) Administration of Hemopressin on Night-time Food Intake in Rats

Dose (nmol)	Time Post- Injectio n	Mean Food Intake (g) ± SEM (Vehicle)	Mean Food Intake (g) ± SEM (Hemop ressin)	% Decreas e in Food Intake	n (per group)	p-value	Referen ce
10	1 hour	2.5 ± 0.3	1.5 ± 0.2	40%	6	< 0.05	Dodd et al., 2010[3] [4]

Table 2: Effect of Intraperitoneal (IP) Administration of Hemopressin on Food Intake in Mice*

Dose (nmol/k g)	Time Post- Injectio n	Mean Food Intake (g) ± SEM (Vehicle)	Mean Food Intake (g) ± SEM (Hemop ressin)	% Decreas e in Food Intake	n (per group)	p-value	Referen ce
500	1 hour	0.8 ± 0.1	0.6 ± 0.1	25%	6	> 0.05	Dodd et al., 2010[3]
500	2 hours	1.2 ± 0.1	0.8 ± 0.1	33%	6	< 0.05	Dodd et al., 2010[3]
500	4 hours	1.6 ± 0.2	1.1 ± 0.2	31%	6	< 0.05	Dodd et al., 2010[3]
500	24 hours	4.5 ± 0.3	4.3 ± 0.3	4%	6	> 0.05	Dodd et al., 2010[3]

*Data from mice is provided as a reference for systemic administration protocols, as detailed dose-response data for intraperitoneal administration in rats was not available in the primary reference.

Experimental Protocols

Protocol 1: Intracerebroventricular (ICV) Cannulation and Injection in Rats

This protocol describes the surgical implantation of a guide cannula into the lateral ventricle of a rat for the direct central administration of Hemopressin.

Materials:

- Adult male Wistar rats (250-300g)
- Stereotaxic apparatus
- Anesthetic (e.g., ketamine/xylazine cocktail)
- Guide cannula and dummy cannula
- Dental cement and anchor screws
- Surgical instruments
- Hemopressin (rat)
- Sterile 0.9% saline (vehicle)
- Injection cannula and tubing connected to a microsyringe pump

Procedure:

- Animal Preparation: Anesthetize the rat and mount it in the stereotaxic apparatus. Shave the scalp and clean with an antiseptic solution.
- Surgical Implantation:

- Make a midline incision on the scalp to expose the skull.
- Using a dental drill, create a small burr hole over the target coordinates for the lateral ventricle (e.g., 0.8 mm posterior to bregma, 1.5 mm lateral to the midline).
- Implant the guide cannula to the desired depth (e.g., 3.5 mm ventral from the skull surface).
- Secure the cannula to the skull using dental cement and anchor screws.
- Insert a dummy cannula to keep the guide cannula patent.

- Post-operative Care and Recovery:
 - Administer post-operative analgesics as required.
 - House rats individually and allow them to recover for at least one week before the experiment.
- Hemopressin Preparation and Injection:
 - Dissolve Hemopressin in sterile 0.9% saline to the desired concentration (e.g., 10 nmol in 5 μ l).
 - On the day of the experiment, gently restrain the rat and remove the dummy cannula.
 - Insert the injection cannula (which extends slightly beyond the tip of the guide cannula) and infuse the Hemopressin solution or vehicle over a period of 1-2 minutes.
 - Leave the injector in place for an additional minute to allow for diffusion.
 - Replace the dummy cannula.
- Food Intake Measurement:
 - Provide a pre-weighed amount of standard chow immediately after the injection.
 - Measure food intake at specified time points (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food and any spillage.

Protocol 2: Intraperitoneal (IP) Injection in Rats for Food Intake Studies

This protocol details the systemic administration of Hemopressin via intraperitoneal injection.

Materials:

- Adult male rats
- Hemopressin (rat)
- Vehicle solution (e.g., 0.9% w/v NaCl, 10% DMSO, 20% 2-hydroxypropyl- β -cyclodextrin)[\[3\]](#)
- Sterile syringes and needles (e.g., 25-27 gauge)
- Animal scale

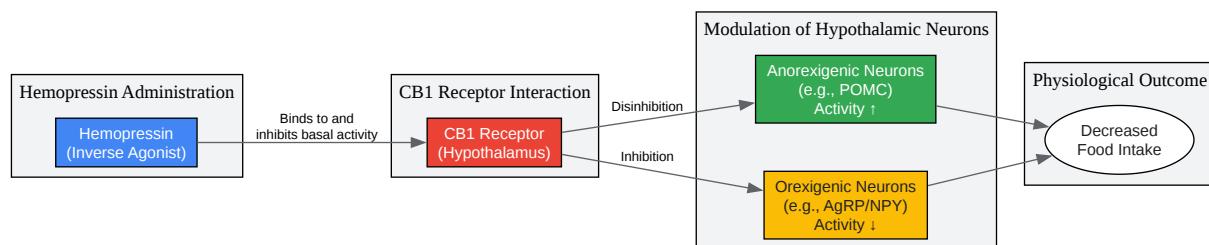
Procedure:

- Animal Handling and Acclimation:
 - Handle the rats for several days prior to the experiment to acclimate them to the injection procedure.
 - House rats individually for accurate food intake measurement.
- Hemopressin Preparation:
 - Dissolve Hemopressin in the vehicle to the desired concentration. The final injection volume should be appropriate for the rat's body weight (e.g., 1-2 ml/kg).
- Injection Procedure:
 - Weigh the rat to determine the correct injection volume.
 - Gently restrain the rat, exposing the lower abdominal area.

- Insert the needle at a 45-degree angle into the lower right or left abdominal quadrant, avoiding the midline to prevent damage to the bladder or cecum.
- Aspirate briefly to ensure the needle has not entered a blood vessel or organ.
- Inject the Hemopressin solution or vehicle.

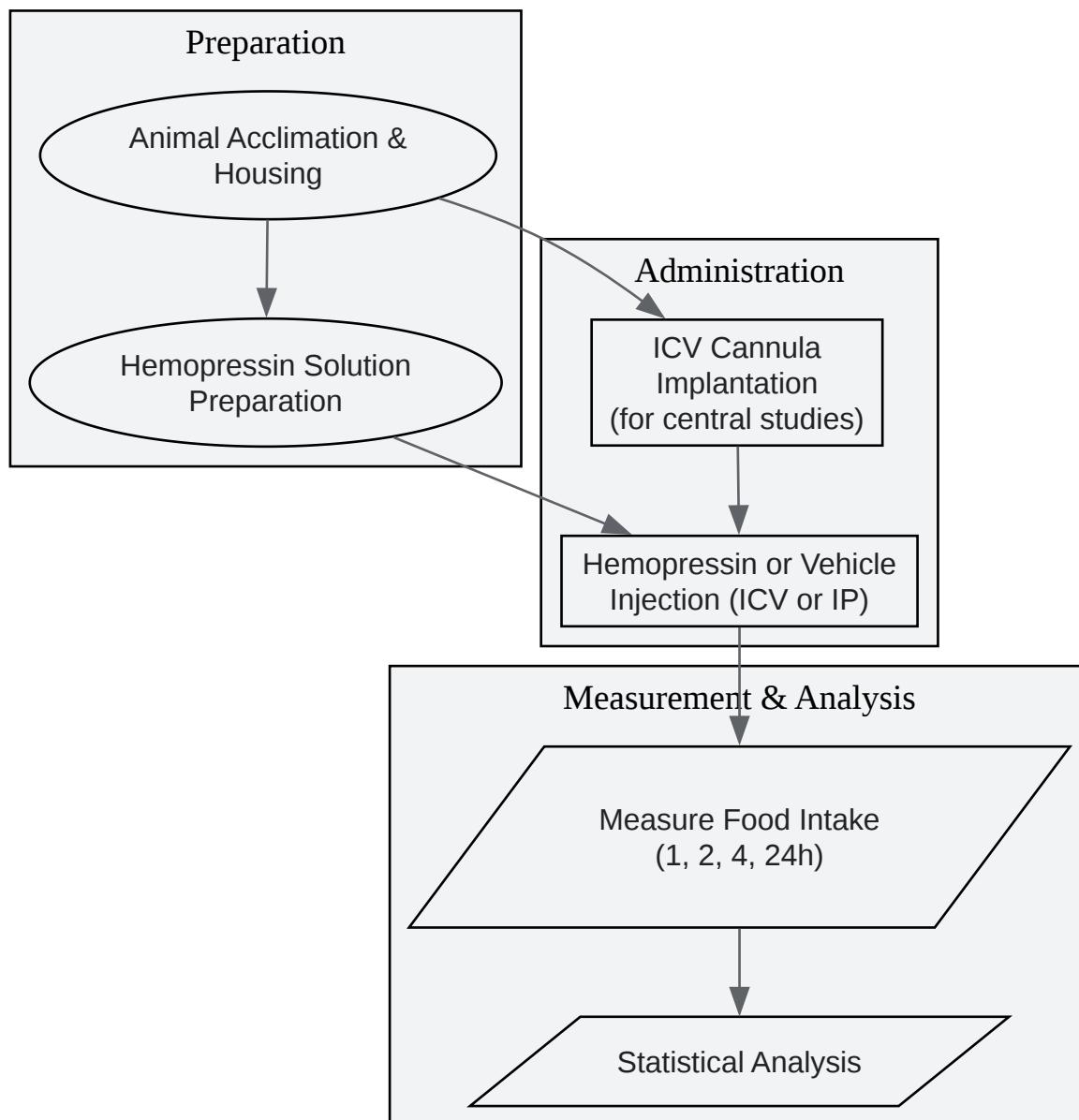
- Food Intake Measurement:
 - Experiments are often conducted at the beginning of the dark cycle when rats are most active and feed.
 - Provide a pre-weighed amount of standard chow immediately after the injection.
 - Measure food intake at specified time points (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food and any spillage.

Mandatory Visualizations



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Caption: Signaling pathway of Hemopressin in reducing food intake.



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Caption: Experimental workflow for Hemopressin food intake studies.

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- To cite this document: BenchChem. [Application Notes and Protocols: Dose-Response Studies of Hemopressin (rat) on Food Intake]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b561553#dose-response-studies-of-hemopressin-rat-on-food-intake>]

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